

# Pentafluorophenylhydrazine chemical properties and reactivity

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## Compound of Interest

Compound Name: Pentafluorophenylhydrazine

Cat. No.: B1196947

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## An In-depth Technical Guide to the Chemical Properties and Reactivity of Pentafluorophenylhydrazine

For researchers, scientists, and drug development professionals, **pentafluorophenylhydrazine** (PFPH) is a versatile reagent with significant applications in analytical and synthetic chemistry. This guide provides a comprehensive overview of its chemical properties, reactivity, and established experimental protocols.

## Chemical and Physical Properties

**Pentafluorophenylhydrazine** is a solid at room temperature, appearing as a white to beige or brown crystalline powder.<sup>[1][2]</sup> Its core structure consists of a pentafluorinated phenyl ring attached to a hydrazine group (-NHNH<sub>2</sub>).<sup>[1]</sup> This highly fluorinated structure imparts unique properties to the molecule.

## Identification and Structure

Property	Value	Reference
CAS Number	828-73-9	[3][4][5][6]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>5</sub> N <sub>2</sub>	[1][3][6]
Molecular Weight	198.09 g/mol	[1][4][6]
IUPAC Name	(2,3,4,5,6-pentafluorophenyl)hydrazine	[1][7]
InChI Key	BYCUWCJUPSUF BX-UHFFFAOYSA-N	[1][4][7]
Canonical SMILES	<chem>C1(=C(C(=C(C(=C1F)F)F)F)F)F)NN</chem>	[1][7]

## Physical Properties

Property	Value	Reference
Melting Point	74-76 °C	[1][3][4][6]
Boiling Point (Predicted)	117.6 ± 40.0 °C at 760 mmHg	[1][3][6]
Density	1.7 ± 0.1 g/cm <sup>3</sup>	[3]
Flash Point	24.9 ± 27.3 °C	[1][3]
Appearance	White to pale cream, brown, or beige crystalline powder or flakes	[1][2]

## Solubility

**Pentafluorophenylhydrazine's** solubility is influenced by its polar hydrazine group and nonpolar fluorinated ring.[1] It exhibits moderate solubility in polar protic solvents like methanol and water and enhanced solubility in polar aprotic solvents such as acetonitrile and dimethylformamide.[1][6] Its solubility is limited in non-polar solvents like hexane and toluene.[1]

## Spectral Data

Spectrum Type	Description
$^1\text{H}$ NMR	Data available from Sigma-Aldrich Co. LLC.[7]
$^{13}\text{C}$ NMR	Data available from Sigma-Aldrich Co. LLC.[7]
$^{19}\text{F}$ NMR	Data available from Wiley-VCH GmbH.[7]
IR Spectrum	Data compiled by the Coblenz Society, Inc.[8]
Mass Spectrum	Electron ionization mass spectrum data is available from the NIST Mass Spectrometry Data Center.[9]

## Reactivity and Applications

The reactivity of **pentafluorophenylhydrazine** is primarily centered around the nucleophilic nature of the hydrazine group. The electron-withdrawing effect of the pentafluorophenyl ring influences its reactivity.[1]

## Key Reactions

- **Condensation Reactions:** It readily reacts with carbonyl compounds (aldehydes and ketones) to form stable hydrazone derivatives. This reaction is fundamental to its use as a derivatization agent in analytical chemistry.[1]
- **Oxidative Reactions:** **Pentafluorophenylhydrazine** can be oxidized, which may lead to the formation of free radicals.[1]
- **Reactions with Acyl Derivatives:** In the presence of a Lewis acid like aluminum chloride, it reacts with  $\beta$ -acyl derivatives to yield oxadiazolinones.[1]
- **Cyclocondensation Reactions:** It is used in the synthesis of pyrazole derivatives through cyclocondensation reactions with compounds like 4-alkoxy-1,1,1-trihalo-3-alken-2-ones.[10]

## Primary Applications

The most prominent application of **pentafluorophenylhydrazine** is as a derivatization reagent for the analysis of carbonyl compounds by gas chromatography (GC) and liquid chromatography (LC).[11][12] The resulting PFPH derivatives exhibit enhanced volatility and thermal stability, making them suitable for GC analysis with sensitive detectors like electron-capture detection (ECD) and mass spectrometry (MS).[3][12] This derivatization significantly improves the detection limits for many carbonyl compounds compared to methods using 2,4-dinitrophenylhydrazine (DNPH).[11][12]

It has been successfully employed in the determination of:

- Volatile carbonyl compounds in the atmosphere.[12][13]
- Nabumetone and testosterone in human plasma.[11]
- Apurinic/aprimidinic (AP) sites in cellular DNA.[14]
- $\alpha$ -keto acids.[15]

## Experimental Protocols

### Derivatization of Carbonyl Compounds for GC-MS Analysis

This protocol outlines a general procedure for the derivatization of airborne carbonyl compounds collected on a solid sorbent coated with **pentafluorophenylhydrazine**.

Materials:

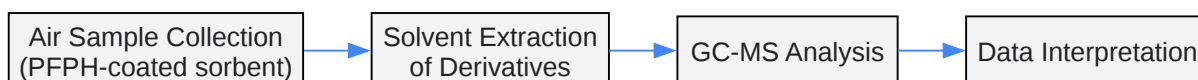
- Solid sorbent tube coated with **pentafluorophenylhydrazine**
- Solvent for extraction (e.g., acetonitrile)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

Procedure:

- Sample Collection: Airborne carbonyls are collected by drawing a known volume of air through the PFPH-coated sorbent tube.[12][13]

- Extraction: The sorbent is transferred to a vial, and the derivatives are extracted with a suitable solvent.[12][13]
- Analysis: An aliquot of the extract is injected into the GC-MS system for separation and detection of the PFPH-hydrazone derivatives.[12][13]

The following diagram illustrates the experimental workflow:



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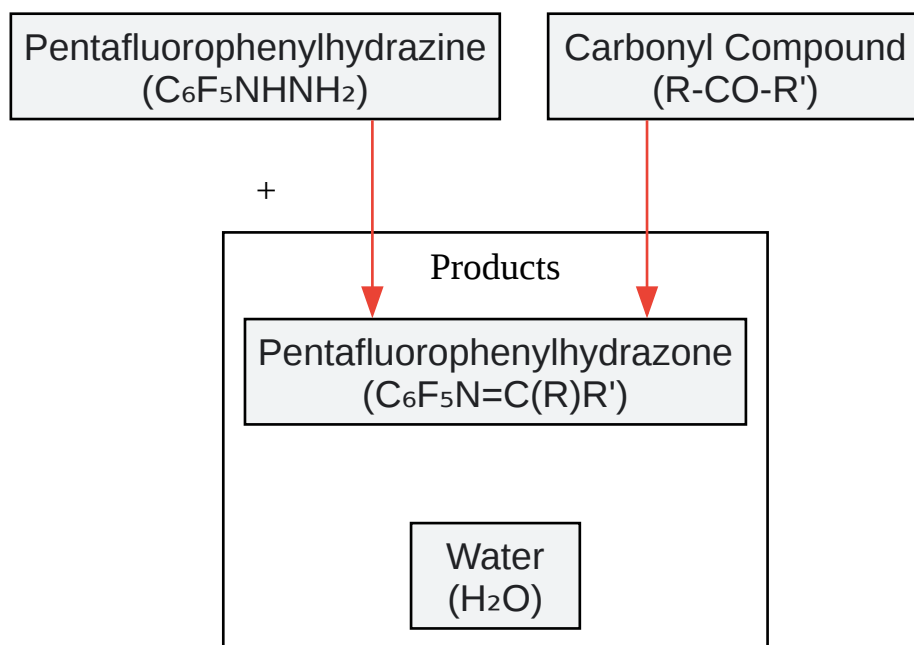
#### Workflow for Carbonyl Analysis

## Synthesis of Pentafluorophenylhydrazones

The fundamental reaction for the derivatization of carbonyl compounds is the formation of a hydrazone.

General Reaction: **Pentafluorophenylhydrazine** + Aldehyde/Ketone →  
Pentafluorophenylhydrazone + Water

The following diagram illustrates this condensation reaction:



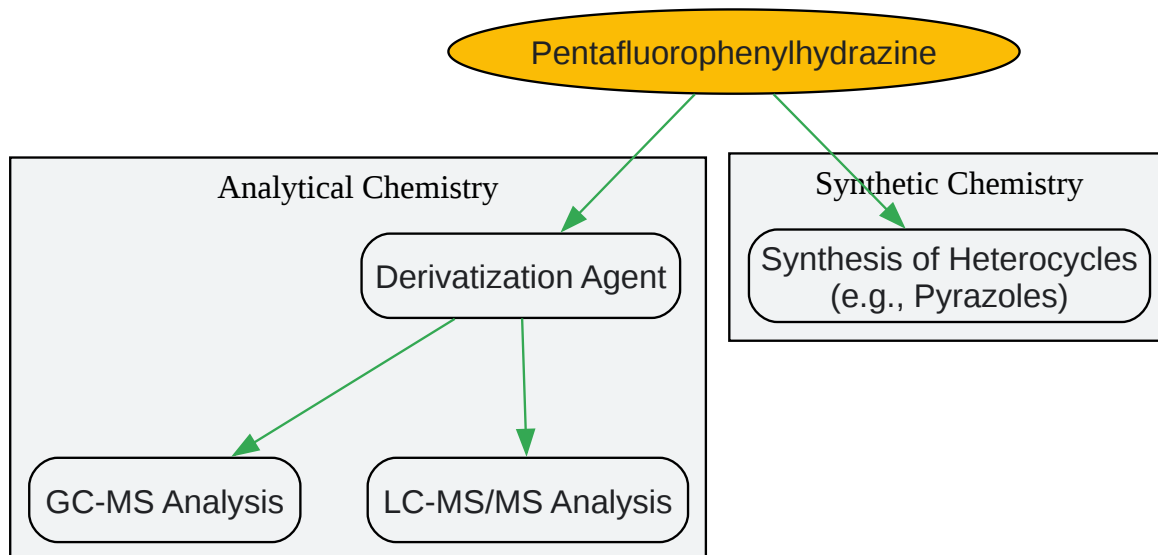
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### Hydrazone Formation Reaction

## Safety and Handling

**Pentafluorophenylhydrazine** is classified as an irritant.[1][4] It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[2][7] It may also cause respiratory irritation.[2][7] Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling this compound.[4][5] It should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.[6]

The following diagram outlines the logical relationships of its primary applications:



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### Applications of PFPH

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